

solubility of 4-Hydroxyquinoline in organic solvents

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Compound of Interest

Compound Name: 4-Hydroxyquinoline

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An In-depth Technical Guide to the Solubility of **4-Hydroxyquinoline** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxyquinoline, a heterocyclic aromatic organic compound, serves as a crucial scaffold in medicinal chemistry and drug development. Its solubility in various organic solvents is a critical parameter influencing its synthesis, purification, formulation, and biological activity. This technical guide provides a comprehensive overview of the solubility of **4-Hydroxyquinoline** in organic solvents, based on available scientific literature. It includes a summary of qualitative and quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for assessing compound solubility. This guide is intended to be a valuable resource for researchers and professionals working with **4-Hydroxyquinoline** and related compounds.

Introduction

4-Hydroxyquinoline (also known as 4-quinolinol) is a derivative of quinoline with the chemical formula C_9H_7NO .^[1] It exists in tautomeric equilibrium with 4-quinolone.^[2] This structural feature, along with its ability to participate in hydrogen bonding, significantly influences its physicochemical properties, including solubility. Understanding the solubility of **4-Hydroxyquinoline** in a range of organic solvents is paramount for its application in various

scientific and industrial fields, particularly in drug discovery and development where solubility directly impacts bioavailability and efficacy.

Solubility of 4-Hydroxyquinoline in Organic Solvents

The solubility of **4-Hydroxyquinoline** is dictated by the interplay of its molecular structure and the properties of the solvent. The presence of both a hydrogen bond donor (the hydroxyl group) and a hydrogen bond acceptor (the nitrogen atom), as well as an aromatic ring system, allows for a range of interactions with different types of organic solvents.

Qualitative Solubility

Based on available data, **4-Hydroxyquinoline** exhibits solubility in a variety of organic solvents. It is generally described as soluble in polar protic and aprotic solvents.

- Soluble in:
 - Methanol[3][4]
 - Dimethyl Sulfoxide (DMSO)[5]
 - Chloroform
 - Dichloromethane
 - Ethyl Acetate
 - Acetone
- Slightly soluble in:
 - Water

Quantitative Solubility Data

Despite extensive literature searches, comprehensive quantitative solubility data for **4-Hydroxyquinoline** in a wide array of organic solvents remains limited. The most specific data

point found is for its solubility in Dimethyl Sulfoxide (DMSO).

Solvent	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	Not Specified	50 mg/mL

Note: The lack of extensive quantitative data in the public domain highlights an area for future research to fully characterize the physicochemical properties of this important molecule.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for research and development. The following are detailed methodologies for two common and reliable experimental protocols for determining the solubility of a compound like **4-Hydroxyquinoline**.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the equilibrium solubility of a solid in a solvent.

Principle: A saturated solution is prepared by dissolving an excess amount of the solute in a known volume or mass of the solvent at a specific temperature. A known mass of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials:

- **4-Hydroxyquinoline**
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Volumetric flasks

- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Hydroxyquinoline** to a known volume or mass of the desired organic solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid ensures that the solution reaches saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume or mass of the supernatant (the saturated solution) using a pre-heated or pre-cooled pipette to maintain the experimental temperature.
 - Filter the collected supernatant through a suitable filter (e.g., a 0.45 μm PTFE syringe filter for organic solvents) to remove any undissolved solid particles.
- Determination of Solute Mass:
 - Transfer a precisely weighed aliquot of the clear, saturated filtrate to a pre-weighed evaporating dish or vial.

- Carefully evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the **4-Hydroxyquinoline**.
- Once the solvent is completely removed, place the dish or vial in an oven at a suitable temperature (e.g., 60-80 °C) to ensure all residual solvent is removed, and then cool to room temperature in a desiccator.
- Weigh the dish or vial containing the dried solute.
- Calculation:
 - Calculate the mass of the dissolved **4-Hydroxyquinoline** by subtracting the initial weight of the empty container from the final weight.
 - The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent (g/100g), grams of solute per 100 mL of solvent (g/100mL), or moles of solute per liter of solution (mol/L).

UV/Visible Spectrophotometry Method

This method is suitable for compounds that have a chromophore and absorb light in the UV/Visible range. It is a sensitive and rapid method for determining solubility.

Principle: The concentration of a solute in a saturated solution is determined by measuring its absorbance at a specific wavelength and using a pre-established calibration curve.

Apparatus and Materials:

- **4-Hydroxyquinoline**
- Selected organic solvent(s)
- UV/Visible Spectrophotometer
- Quartz cuvettes
- Analytical balance

- Thermostatically controlled shaker or water bath
- Volumetric flasks and pipettes
- Filtration apparatus

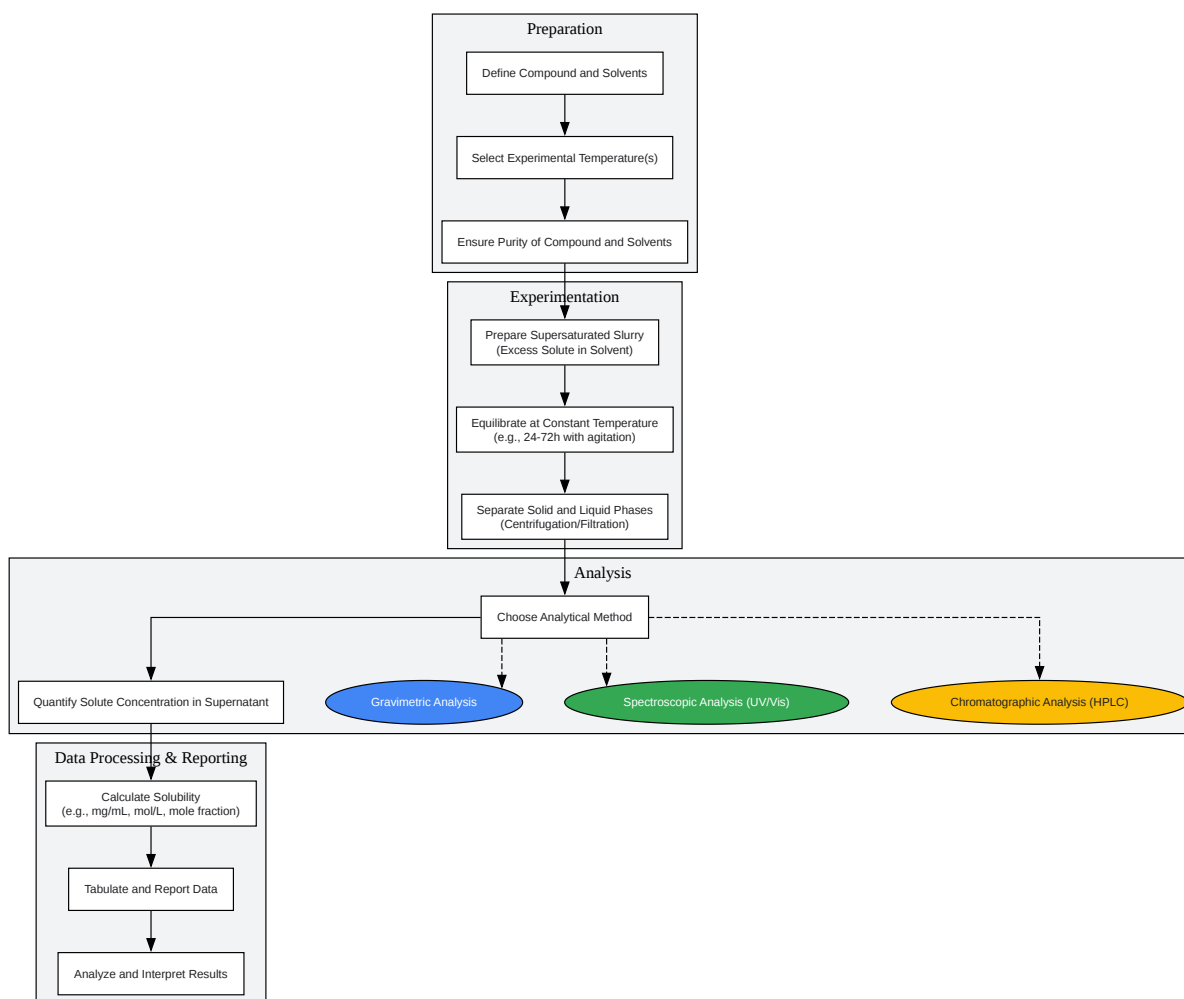
Procedure:

- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **4-Hydroxyquinoline** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-Hydroxyquinoline** in that solvent.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (steps 1.1 and 1.2) to prepare a saturated solution of **4-Hydroxyquinoline** at the desired temperature.
- Sample Analysis:
 - Withdraw a sample of the clear, saturated filtrate.
 - Dilute the sample with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.

- Calculate the concentration of the original saturated solution by multiplying the determined concentration by the dilution factor.
- Express the solubility in appropriate units (e.g., mg/mL or mol/L).

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **4-Hydroxyquinoline**.



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Caption: Logical workflow for the experimental determination of compound solubility.

Conclusion

The solubility of **4-Hydroxyquinoline** in organic solvents is a fundamental property that underpins its utility in research and drug development. While qualitative data indicates its solubility in several common organic solvents, there is a notable lack of comprehensive quantitative data in the scientific literature. This guide has provided the available solubility information and detailed two robust experimental protocols—the gravimetric method and UV/Visible spectrophotometry—that can be employed to generate precise and accurate solubility data. The included logical workflow provides a systematic approach for researchers to assess the solubility of **4-Hydroxyquinoline** and other compounds of interest. Further experimental determination of the quantitative solubility of **4-Hydroxyquinoline** in a broader range of organic solvents is highly encouraged to enrich the public knowledge base and facilitate its application in various scientific endeavors.

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